

What is PEG-3 Oleamide?

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: PEG-3 oleamide

CAS No.: 26027-37-2

Cat. No.: S951569

[Get Quote](#)

PEG-3 Oleamide is a synthetic, non-ionic surfactant derived from oleic acid (a fatty acid commonly found in vegetable oils like olive or sunflower oil) and polyethylene glycol [1] [2]. Its structure combines a lipophilic (oil-attracting) oleamide backbone with a hydrophilic (water-attracting) chain of three ethylene oxide units, which gives it its surfactant properties [2] [3].

Technical Profile of PEG-3 Oleamide

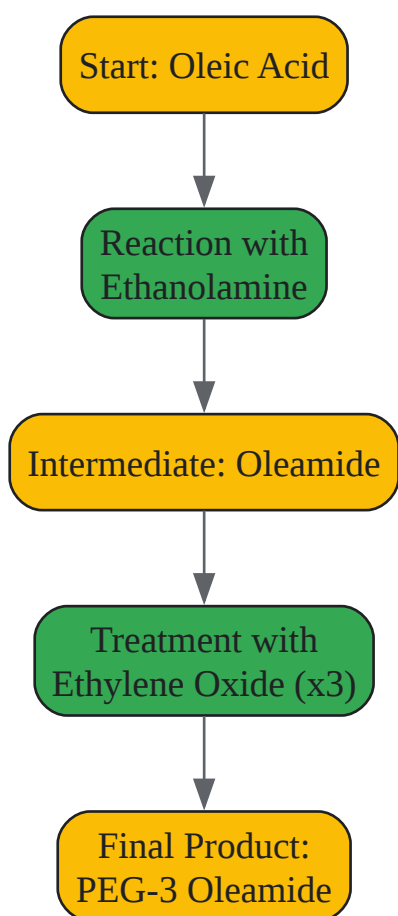
Attribute	Description
Chemical Names	PEG-3 Oleamide, Amide OMV-3 [1]
INCI Name	PEG-3 Oleamide [1]
CAS Registry Number	26027-37-2 [1]
Chemical Structure	Amide of oleic acid and a short-chain PEG (3 ethylene oxide units) [1] [2]
Primary Functions	Surfactant (Cleansing agent), Emulsifier [3]
Common Applications	Facial cleansers, body washes, shampoos, micellar waters, makeup removers, lightweight lotions, and industrial coatings [1] [2]

Synthesis and Mechanism of Action

Synthesis Pathway The production of **PEG-3 Oleamide** is a two-step process [2]:

- **Formation of Oleamide:** Oleic acid first reacts with ethanolamine to form oleamide [2].
- **Ethoxylation:** The oleamide is then treated with an average of three units of ethylene oxide under controlled conditions to form the final **PEG-3 Oleamide** product [1] [2].

The following diagram illustrates this synthesis workflow:



[Click to download full resolution via product page](#)

Functional Mechanism As a surfactant, **PEG-3 Oleamide** works by reducing the surface tension between water and oil [3]. Its molecule has a lipophilic tail (the oleamide part) that binds to oil, grease, and dirt, and a hydrophilic head (the PEG-3 part) that binds to water [2]. This structure allows it to:

- **Emulsify:** Stabilize mixtures of oil and water, preventing separation in products like lotions and creams [1] [3].

- **Clean:** Surround and lift oils and grime from skin and hair, allowing them to be rinsed away with water [2] [3].

Applications and Safety

Key Industry Applications

- **Cosmetics & Personal Care:** Primarily used in rinse-off products for its gentle yet effective cleansing and foam-producing properties. It is valued for leaving skin feeling clean without tightness [1] [2].
- **Industrial & Technical:** Used as an additive in coatings, lubricants, and plastics to improve viscosity and stability [1].

Safety and Regulatory Profile

- **Comedogenicity:** Has a low comedogenic rating of 1/5, meaning it is unlikely to clog pores, especially as it is primarily used in rinse-off products [2].
- **Tolerance:** Generally well-tolerated by all skin types, though individuals with a specific sensitivity to PEG compounds may experience irritation [2].
- **Regulatory Status:** It is approved for use in cosmetic products and is subject to relevant regulatory frameworks, such as those in the European Union [3].

Guidance for Further Research

The search results indicate that publicly available information on **PEG-3 Oleamide** is predominantly oriented toward cosmetic and industrial uses. For your research in drug development, I suggest the following paths to obtain more specific technical data:

- **Consult Specialty Chemical Databases:** Search for **PEG-3 Oleamide** on platforms like SciFinder-n or Reaxys, which provide detailed chemical data, patents, and journal articles that may discuss its pharmaceutical applications.
- **Review Patent Literature:** Investigate patents for drug formulation technologies, as non-ionic surfactants like **PEG-3 Oleamide** are often used to enhance drug solubility and delivery.
- **Contact Suppliers Directly:** Reach out to technical specialists at chemical manufacturers (like Chempri, cited in one of the sources) for in-depth technical dossiers, purity specifications, and toxicological data not available in the public domain [1].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Chempri [chempri.com]
2. - Peg : What Is It, Cosmetic Uses, Benefits & Side Effects... 3 Oleamide [glooshi.com]
3. - PEG – Ingredient - COSMILE Europe 3 OLEAMIDE [cosmileurope.eu]

To cite this document: Smolecule. [What is PEG-3 Oleamide?]. Smolecule, [2026]. [Online PDF].
Available at: [<https://www.smolecule.com/products/b951569#what-is-peg-3-oleamide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com